

Disperse Yellow 54 CAS number and chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B010061

[Get Quote](#)

Disperse Yellow 54: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Disperse Yellow 54** (C.I. 47020), a quinoline-based dye. The document covers its core chemical identity, physicochemical properties, synthesis, and relevant experimental protocols, tailored for a scientific audience.

Core Chemical Identity and Properties

Disperse Yellow 54 is a synthetic textile dye belonging to the quinophthalone class. Its chemical name is 2-(3-hydroxyquinolin-2-yl)indene-1,3-dione.

The primary and most widely recognized Chemical Abstracts Service (CAS) Registry Number for **Disperse Yellow 54** is 12223-85-7^{[1][2]}. Other CAS numbers, such as 7576-65-0 and 75216-45-4, are also occasionally associated with this dye, sometimes in the context of its synonym, Solvent Yellow 114, or by specific suppliers.

The chemical structure is depicted below:

The image you are requesting does not exist or is no longer available.

imgur.com

Figure 1: Chemical Structure of **Disperse Yellow 54**

Physicochemical & Computational Data

The key properties of **Disperse Yellow 54** are summarized in the table below for quick reference.

| Property | Value | Reference(s) |
|--------------------------------|---------------------------------------------------------------|--------------|
| CAS Number | 12223-85-7 | [1][2] |
| C.I. Name | Disperse Yellow 54, 47020 | [1] |
| Molecular Formula | C ₁₈ H ₁₁ NO ₃ | [1][3] |
| Molecular Weight | 289.29 g/mol | [1][3] |
| Appearance | Yellow to brown powder | [1] |
| Melting Point | 265 °C | |
| Boiling Point | 502 °C at 760 mmHg | |
| Density | ~1.435 g/cm ³ | |
| Canonical SMILES | <chem>C1=CC=C2C(=C1)C=C(C(=N2)C3C(=O)C4=CC=CC=C4C3=O)O</chem> | |
| InChIKey | FDTLQXNAPKJJAM-UHFFFAOYSA-N | [3] |
| Topological Polar Surface Area | 67.3 Å ² | [3] |
| XLogP3-AA | 3.0 | [3] |
| Hydrogen Bond Acceptors | 4 | [3] |

Experimental Protocols & Methodologies

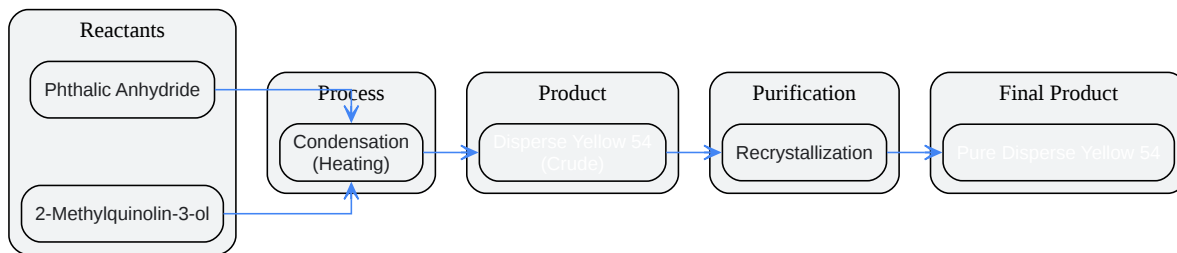
This section details key experimental procedures relevant to the synthesis and analysis of **Disperse Yellow 54**.

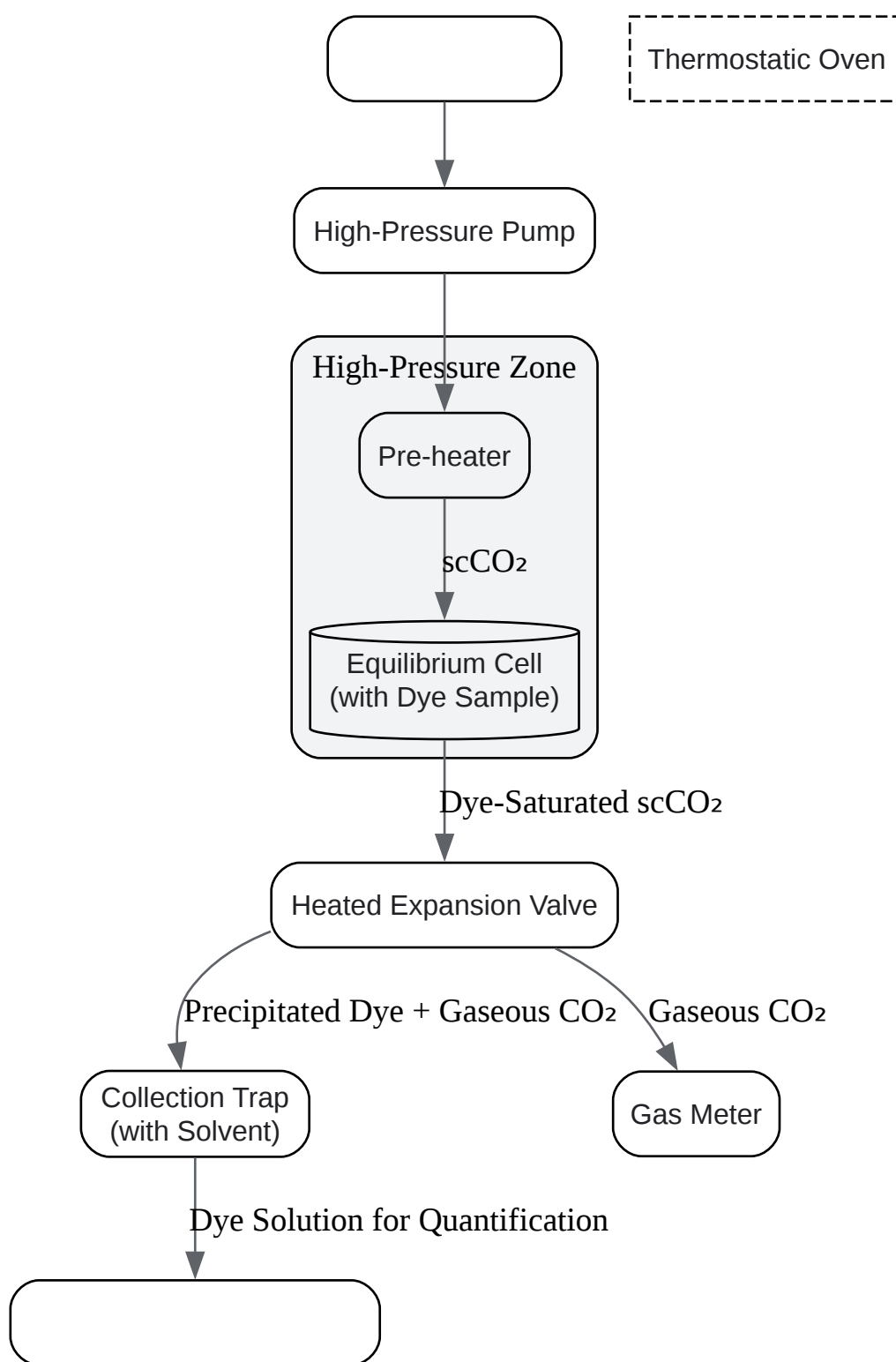
Synthesis of Disperse Yellow 54

The industrial synthesis of **Disperse Yellow 54** is achieved through the condensation of 2-methylquinolin-3-ol with phthalic anhydride[1].

Protocol:

- **Reactant Preparation:** Equimolar amounts of 2-methylquinolin-3-ol and phthalic anhydride are prepared.
- **Condensation Reaction:** The reactants are heated together, typically in the absence of a solvent or in a high-boiling inert solvent. The reaction involves the nucleophilic attack of the methyl group of 2-methylquinolin-3-ol (after activation) on the carbonyl carbon of phthalic anhydride, followed by cyclization and dehydration.
- **Work-up and Purification:** After the reaction is complete, the crude product is cooled and isolated. Purification can be achieved by recrystallization from a suitable solvent, such as pyridine or a high-boiling organic solvent, to yield the final yellow dye powder[1].





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Yellow 54 factory and suppliers | HE DYE [pldyes.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Disperse Yellow 54 CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b010061#disperse-yellow-54-cas-number-and-chemical-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

